

An In-depth Technical Guide to 1-Bromoanthracene: Safety, Handling, and Experimental Protocols

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Compound of Interest

Compound Name: 1-Bromoanthracene

Cat. No.: B1281567

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides comprehensive information on the safety, handling, and experimental use of **1-Bromoanthracene**. The content is intended to equip researchers, scientists, and professionals in drug development with the necessary knowledge to handle this compound safely and effectively in a laboratory setting.

Introduction

1-Bromoanthracene is an aromatic hydrocarbon with the molecular formula $C_{14}H_9Br$.^[1] It consists of an anthracene backbone substituted with one bromine atom at the 1-position. This compound typically appears as a yellow to brown crystalline solid.^[1] **1-Bromoanthracene** is a valuable building block in organic synthesis, serving as a precursor for the creation of more complex polycyclic aromatic hydrocarbons (PAHs) and other functionalized organic molecules.^[1] Its applications are found in the development of materials for organic electronics and photonics.^[1] Due to its chemical properties and classification as a halogenated aromatic compound, specific safety and handling precautions are necessary.

Physical and Chemical Properties

A summary of the key physical and chemical properties of **1-Bromoanthracene** is presented in the table below for easy reference.

Property	Value
Molecular Formula	C ₁₄ H ₉ Br
Molecular Weight	257.13 g/mol [2]
Appearance	White to Light yellow to Green powder to crystal[2]
Melting Point	98 - 102 °C
Boiling Point	~389.7 °C at 760 mmHg
Solubility	Moderately soluble in organic solvents like dichloromethane and acetone; less soluble in water.[1]
CAS Number	7397-92-4[1]

Safety and Handling Precautions

As with all halogenated aromatic compounds, **1-Bromoanthracene** must be handled with care. The following sections detail the potential hazards, recommended personal protective equipment (PPE), and emergency procedures.

Hazard Identification

The following table summarizes the hazard classifications for **1-Bromoanthracene** based on the Globally Harmonized System of Classification and Labelling of Chemicals (GHS).

Hazard Class	Hazard Statement
Skin Corrosion/Irritation	H315: Causes skin irritation[3]
Serious Eye Damage/Eye Irritation	H319: Causes serious eye irritation[3]
Specific target organ toxicity — single exposure	H335: May cause respiratory irritation[3]
Germ cell mutagenicity	H341: Suspected of causing genetic defects[3]

Personal Protective Equipment (PPE)

To minimize exposure and ensure personal safety, the following PPE should be worn when handling **1-Bromoanthracene**:

- Eye Protection: Chemical safety goggles or a face shield.
- Hand Protection: Chemical-resistant gloves, such as nitrile or neoprene gloves.
- Skin and Body Protection: A laboratory coat, long pants, and closed-toe shoes.
- Respiratory Protection: Work should be conducted in a well-ventilated area, preferably within a chemical fume hood. If a fume hood is not available, a respirator with an appropriate organic vapor cartridge should be used.

First Aid Measures

In case of accidental exposure, the following first aid procedures should be followed:

- After Inhalation: Move the person to fresh air. If breathing is difficult, administer oxygen. Seek medical attention.
- After Skin Contact: Immediately wash the affected area with soap and plenty of water. Remove contaminated clothing. If skin irritation persists, seek medical attention.
- After Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Seek immediate medical attention.
- After Ingestion: Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.

Spill and Leak Procedures

In the event of a spill, follow these steps:

- Evacuate the area and ensure adequate ventilation.
- Wear appropriate PPE as described in section 3.2.

- For small spills, absorb the material with an inert absorbent material (e.g., sand, vermiculite) and place it in a sealed container for disposal.
- For large spills, contain the spill and prevent it from entering drains. Collect the material and place it in a designated hazardous waste container.
- Clean the spill area thoroughly with a suitable solvent and then with soap and water.

Experimental Protocols

1-Bromoanthracene is a versatile reagent in organic synthesis. Below are detailed methodologies for its synthesis and a common subsequent reaction.

Synthesis of 1-Bromoanthracene via Bromination of Anthracene

Objective: To synthesize **1-Bromoanthracene** by the electrophilic bromination of anthracene.

Materials:

- Anthracene
- N-Bromosuccinimide (NBS)
- Carbon tetrachloride (CCl_4) or Dichloromethane (CH_2Cl_2)
- Iodine (I_2) (as a catalyst)
- Round-bottom flask
- Reflux condenser
- Stirring apparatus
- Heating mantle
- Filtration apparatus (Hirsch funnel or similar)

- Rotary evaporator
- Recrystallization apparatus

Procedure:

- In a round-bottom flask equipped with a magnetic stirrer and a reflux condenser, dissolve anthracene in a suitable solvent such as carbon tetrachloride or dichloromethane.
- Add N-bromosuccinimide (NBS) in a 1:1 molar ratio to the anthracene.
- Add a catalytic amount of iodine to the mixture.
- Heat the reaction mixture to reflux and maintain the reflux for a specified time (e.g., 1-2 hours), monitoring the reaction progress by thin-layer chromatography (TLC).
- After the reaction is complete, cool the mixture to room temperature.
- Filter the reaction mixture to remove the succinimide byproduct.
- Wash the filtrate with a sodium thiosulfate solution to remove any remaining bromine, followed by washing with water and then brine.
- Dry the organic layer over an anhydrous drying agent (e.g., sodium sulfate or magnesium sulfate).
- Filter off the drying agent and remove the solvent from the filtrate using a rotary evaporator to obtain the crude product.
- Purify the crude **1-Bromoanthracene** by recrystallization from a suitable solvent (e.g., ethanol or a mixture of hexane and ethyl acetate) to yield the pure product.

Suzuki-Miyaura Cross-Coupling of 1-Bromoanthracene with Phenylboronic Acid

Objective: To synthesize 1-phenylanthracene via a palladium-catalyzed Suzuki-Miyaura cross-coupling reaction.[4]

Materials:

- **1-Bromoanthracene**
- Phenylboronic acid
- Palladium catalyst (e.g., Tetrakis(triphenylphosphine)palladium(0) [Pd(PPh₃)₄])
- Base (e.g., potassium carbonate, sodium carbonate, or cesium carbonate)
- Solvent system (e.g., a mixture of toluene and water, or dioxane and water)
- Schlenk flask or similar reaction vessel
- Inert atmosphere (Nitrogen or Argon)
- Stirring apparatus
- Heating apparatus
- Separatory funnel
- Filtration apparatus
- Rotary evaporator
- Column chromatography setup

Procedure:

- To a Schlenk flask under an inert atmosphere, add **1-Bromoanthracene**, phenylboronic acid (typically 1.1-1.5 equivalents), the palladium catalyst (typically 1-5 mol%), and the base (typically 2-3 equivalents).
- Add the degassed solvent system to the flask.
- Heat the reaction mixture to the desired temperature (e.g., 80-100 °C) and stir vigorously for the required reaction time (typically 12-24 hours), monitoring the reaction progress by TLC.

- Once the reaction is complete, cool the mixture to room temperature.
- Add water to the reaction mixture and extract the product with an organic solvent (e.g., ethyl acetate or dichloromethane).
- Combine the organic layers and wash with water and then brine.
- Dry the organic layer over an anhydrous drying agent.
- Filter off the drying agent and concentrate the filtrate under reduced pressure using a rotary evaporator.
- Purify the crude product by column chromatography on silica gel using an appropriate eluent system (e.g., a gradient of hexane and ethyl acetate) to obtain pure 1-phenylanthracene.

Visualized Experimental Workflow

The following diagram illustrates the key steps in the Suzuki-Miyaura cross-coupling reaction described in section 4.2.



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Caption: Experimental workflow for the Suzuki-Miyaura cross-coupling of **1-Bromoanthracene**.

Conclusion

1-Bromoanthracene is a key intermediate in organic synthesis with significant applications in materials science. Its handling requires strict adherence to safety protocols due to its potential health hazards. This guide provides a foundational understanding of its properties, safe handling procedures, and common experimental applications. Researchers should always consult the latest Safety Data Sheet (SDS) before use and perform a thorough risk assessment for any new experimental procedure involving this compound.

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References

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